

C.I. Vat Blue 43: Application in Biological Staining Remains Uncharted

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Compound of Interest

Compound Name: *C.I. Vat blue 43*

Cat. No.: *B072164*

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While **C.I. Vat Blue 43** is a well-documented dye, its use is firmly established in the textile industry, with no current scientific literature supporting its application for staining biological samples in research, clinical, or drug development settings.

C.I. Vat Blue 43, also known by its Colour Index number 53630 and CAS number 1327-79-3, is a synthetic vat dye.^{[1][2][3]} Its primary application lies in the dyeing of cellulosic fibers such as cotton, linen, and rayon, where it produces a red-light blue to a red-light navy blue color.^{[1][2][4][5]} The dye belongs to the carbazole class of molecules and has the chemical formula C18H14N2O.^{[1][2]}

Despite a thorough review of available scientific literature and chemical databases, no established protocols or application notes for the use of **C.I. Vat Blue 43** in biological staining have been identified. The existing documentation exclusively details its manufacturing process, chemical properties, and its extensive use in the textile industry for dyeing fabrics.^{[1][2][3][4][5]} Dyes utilized in biological and medical research undergo rigorous testing and validation to ensure specificity, consistency, and safety – a process that **C.I. Vat Blue 43** does not appear to have undergone for this purpose.^[6]

The historical connection between textile dyes and drug discovery is well-established, with many early pharmaceuticals being derived from synthetic dyes.^[7] However, this historical link does not inherently qualify all textile dyes for biological applications. Modern biological stains are selected for their ability to bind to specific cellular components or macromolecules, a property that has not been characterized for **C.I. Vat Blue 43**.

Given the absence of any data on its use for staining biological samples, it is not possible to provide the requested detailed application notes, experimental protocols, or quantitative data tables. Furthermore, without a known biological application or mechanism of action, the creation of signaling pathway diagrams or experimental workflow visualizations would be purely speculative and scientifically unfounded.

Researchers, scientists, and drug development professionals seeking to stain biological samples are advised to consult established and validated staining protocols that utilize dyes with proven efficacy and specificity for their intended application. The use of **C.I. Vat Blue 43** for such purposes would require extensive foundational research to determine its staining properties, specificity, toxicity, and potential artifacts, none of which is currently available in the scientific literature.

Chemical and Physical Properties of C.I. Vat Blue 43

For informational purposes, the known properties of **C.I. Vat Blue 43** are summarized below. This data is derived from its application in the textile industry.

Property	Value	Reference
C.I. Number	53630	[1] [2]
CAS Number	1327-79-3	[1] [3]
Molecular Formula	C18H14N2O	[1] [2]
Molecular Weight	274.32 g/mol	[1] [2]
Appearance	Powder	[4]
Color	Red light blue to red light navy blue	[1] [2]
Solubility	In concentrated sulfuric acid, it appears as a faint blue, which precipitates as a blue substance upon dilution.	[1] [2] [3] [4]
Primary Application	Dyeing of cotton, linen, and rayon.	[5]

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